

Technical Guide: Spectroscopic Characterization of 4-(Dimethylamino)nicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Dimethylamino)nicotinic acid

CAS No.: 83039-02-5

Cat. No.: B1375512

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Executive Summary & Compound Profile

4-(Dimethylamino)nicotinic acid (also known as 4-(dimethylamino)pyridine-3-carboxylic acid) is a bifunctional pyridine derivative.^[1] Structurally, it combines the electron-rich 4-dimethylamino moiety—characteristic of the super-nucleophile DMAP—with an electron-withdrawing carboxylic acid at the 3-position.^[1] This "push-pull" electronic system creates unique spectroscopic signatures essential for purity verification during drug development.^[1]

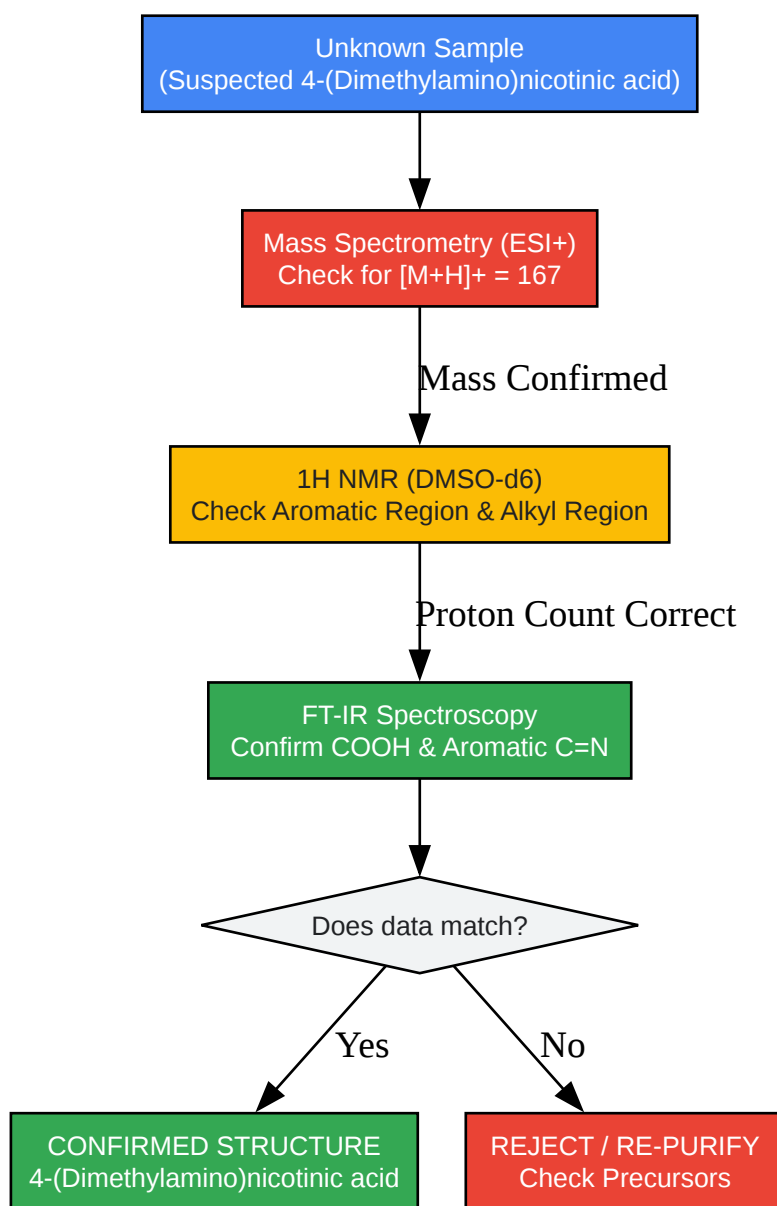
Property	Data
IUPAC Name	4-(Dimethylamino)pyridine-3-carboxylic acid
CAS Number	83039-02-5
Molecular Formula	
Molecular Weight	166.18 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol; sparingly soluble in non-polar solvents

Structural Elucidation Strategy

To definitively characterize this compound, researchers must validate two key structural features: the integrity of the pyridine ring substitution pattern (3,4-disubstitution) and the presence of the dimethylamino group.^[1]

Workflow Visualization

The following diagram illustrates the logical flow for structural confirmation, distinguishing the target from common impurities like 4-chloronicotinic acid (precursor) or 4-aminonicotinic acid (analog).



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Caption: Logical workflow for the spectroscopic validation of **4-(Dimethylamino)nicotinic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for confirming the regiochemistry of the substituents.^[1] The "push-pull" effect significantly alters the chemical shifts compared to unsubstituted nicotinic acid.^[1]

Experimental Protocol: ¹H NMR

- Solvent Selection: Dissolve 5-10 mg of the sample in 0.6 mL of DMSO-d

. Deuterated methanol (CD

OD) is an alternative, but DMSO is preferred to observe the carboxylic acid proton.^[1]

- Acquisition: Run at 400 MHz or higher. 16-32 scans are sufficient.^[1]
- Referencing: Calibrate to residual DMSO pentet at 2.50 ppm.

Data Interpretation & Assignments

The spectrum displays a characteristic pattern for a 3,4-disubstituted pyridine.^[1]

Position	Type	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
COOH	OH	> 12.0	Broad Singlet	1H	Acidic proton (often broad/invisible if wet).[1]
H-2	Ar-H	8.50 - 8.70	Singlet (s)	1H	Most deshielded; sandwiched between N and COOH. [1]
H-6	Ar-H	8.10 - 8.30	Doublet (d, Hz)	1H	-proton to Nitrogen; deshielded. [1]
H-5	Ar-H	6.60 - 6.80	Doublet (d, Hz)	1H	Shielded by the strong electron-donating group (ortho effect).[1]
N-Me	Alkyl	3.00 - 3.20	Singlet (s)	6H	Characteristic strong singlet for dimethylamino group.[1]

Critical Diagnostic Feature: The coupling constant (

) between H-5 and H-6 is typically 5.5 – 7.0 Hz, characteristic of ortho-coupling in pyridines.[1]

H-2 appears as a sharp singlet due to the lack of adjacent protons.[1]

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides a fragmentation fingerprint.

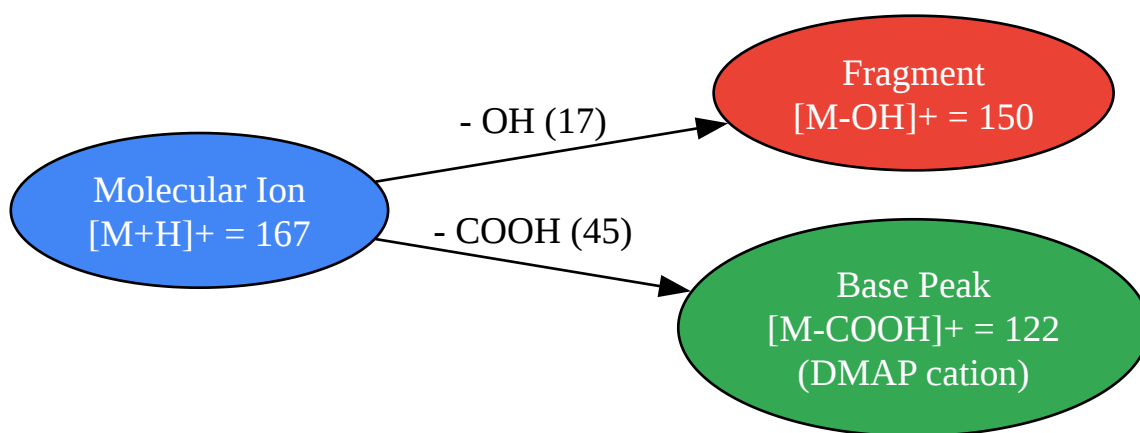
Experimental Protocol: ESI-MS

- Method: Electrospray Ionization (ESI) in Positive Mode.
- Solvent: Methanol/Water (50:50) with 0.1% Formic Acid.[\[2\]](#)
- Direct Infusion: Flow rate 10
L/min.

Fragmentation Pathway

The fragmentation is driven by the stability of the pyridine ring and the loss of the carboxylic acid group.[\[1\]](#)

- Molecular Ion (
): m/z 167.1
- Fragment 1 (
): m/z 149.1 (Acylium ion formation)
- Fragment 2 (
): m/z 122.1 (Decarboxylation to 4-dimethylaminopyridinium species)



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Caption: Primary ESI(+) fragmentation pathway for **4-(Dimethylamino)nicotinic acid**.^[1]

Infrared Spectroscopy (FT-IR)

IR is used to verify the functional groups, specifically the carboxylic acid and the amine.^[1]

Key Absorption Bands^{[1][4]}

- C=O Stretch (Carboxylic Acid): Strong band at 1680 – 1710 cm

.

- O-H Stretch: Broad band spanning 2500 – 3300 cm

, typical of carboxylic acid dimers.^[1]

- C=N / C=C (Pyridine Ring): Sharp bands at 1580 – 1600 cm

.

- C-H Stretch (Aliphatic): Weak bands at 2800 – 2950 cm

(from the N-methyl groups).

Synthesis & Contextual References

The characterization of this compound is often performed in the context of its synthesis from 4-chloronicotinic acid via nucleophilic aromatic substitution (

).

Reaction Verification

When synthesizing from 4-chloronicotinic acid:

- Precursor Signal: 4-Chloronicotinic acid shows H-5/H-6 doublets shifted downfield (approx. [1] 7.6 / 8.6 ppm) compared to the product.[3]
- Product Confirmation: The appearance of the 6H singlet at ~3.1 ppm and the upfield shift of the H-5 proton (from ~7.6 to ~6.7 ppm) confirms the substitution of Chlorine by the Dimethylamino group.[1]

References

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- Spectroscopic Data of Nicotinic Acid Derivatives: Baseline data for the parent nicotinic acid structure. Source: ChemicalBook NMR Data
- 4-Chloronicotinic Acid Characterization: Data for the immediate precursor, essential for differential diagnosis. Source: iChemical Properties
- DMAP (4-Dimethylaminopyridine) Data: Reference for the electronic effect of the 4-dimethylamino group on the pyridine ring. Source: Sigma-Aldrich Technical Data

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- 2. Simultaneous determination of nicotinic acid and its four metabolites in rat plasma using high performance liquid chromatography with tandem mass spectrometric detection (LC/MS/MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
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